Spectroscopic Characterization of (R)-N-Ethyl Amphetamine-d5 Hydrochloride: A Technical Guide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*(R)-N-Ethyl Amphetamine-d5 Hydrochloride*
Cat. No.:	*B15294339*

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This guide provides an in-depth technical overview of the expected spectroscopic data for **(R)-N-Ethyl Amphetamine-d5 Hydrochloride**. As a deuterated analog, this compound is invaluable in quantitative analytical chemistry, particularly in mass spectrometry-based methods, where it serves as an ideal internal standard. The elucidation of its spectral characteristics is paramount for its unambiguous identification and for ensuring its isotopic purity.

This document moves beyond a simple data sheet, offering a rationale for the anticipated Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) data based on the known behavior of its non-deuterated counterpart and the fundamental principles of isotopic labeling. The protocols and interpretations herein are designed to provide researchers, forensic scientists, and drug development professionals with a robust framework for the analysis of this and similar deuterated compounds.

Section 1: Predicted ^{1}H and ^{13}C Nuclear Magnetic Resonance (NMR) Spectroscopy

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NMR spectroscopy is a cornerstone technique for the structural elucidation of organic molecules. For **(R)-N-Ethyl Amphetamine-d5 Hydrochloride**, ^{1}H and ^{13}C NMR serve to confirm the core amphetamine structure and verify the specific location of the deuterium labels.

Rationale for Experimental Design

The choice of solvent and experimental parameters is critical for acquiring high-quality NMR data. As amphetamine hydrochlorides are salts, they exhibit good solubility in deuterated water (D_2O) or deuterated methanol (CD_3OD). D_2O is often preferred for its simplicity and the ability to exchange with the amine proton, simplifying the spectrum.[1] An internal standard, such as 3-(trimethylsilyl)propionic-2,2,3,3-d4 acid sodium salt (TSP) for D_2O, is essential for accurate chemical shift referencing (δ = 0.00 ppm).[2] A high-field NMR spectrometer (e.g., 400 MHz or higher) is recommended to achieve optimal signal dispersion and resolution.[2]

Experimental Protocol: NMR Spectroscopy

- Sample Preparation: Accurately weigh approximately 5 mg of **(R)-N-Ethyl Amphetamine-d5 Hydrochloride** and dissolve it in ~0.7 mL of Deuterium Oxide (D_2O) containing a known concentration of TSP.[2]
- Instrument: 400 MHz NMR Spectrometer.[2]
- Parameters:
  - Pulse Angle: 90°.
  - Acquisition Time: ~3 seconds.
  - Relaxation Delay: 45 seconds (to ensure full relaxation of all nuclei, particularly important for quantitative analysis).[2]
  - Number of Scans: 16-64, depending on sample concentration.
  - Temperature: 298 K.
- Data Processing: Apply a Fourier transform to the acquired Free Induction Decay (FID) with appropriate phasing and baseline correction.

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Predicted ^{1}H NMR Spectral Data

The key feature of the ^{1}H NMR spectrum of the d5-labeled compound is the conspicuous absence of signals corresponding to the N-ethyl group. The five deuterium atoms on the ethyl group (-CD_2-CD_3) are NMR-silent in ^{1}H spectroscopy.

Diagram: Analytical Workflow for NMR Spectroscopy

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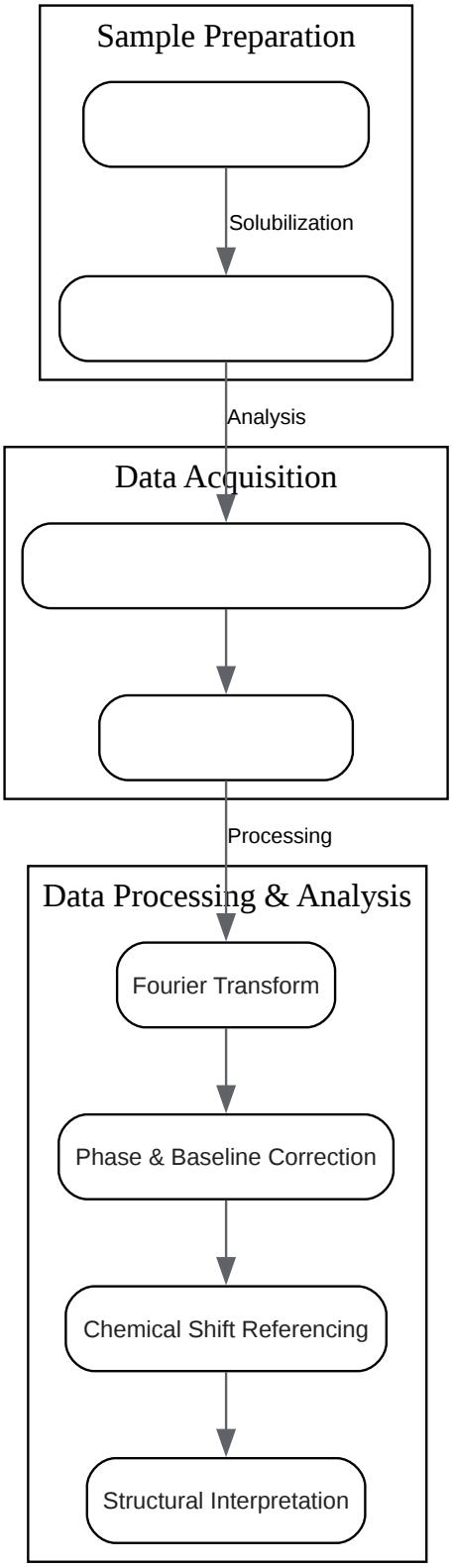

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Caption: Workflow for NMR data acquisition and analysis.

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Assignment	Predicted δ (ppm)	Multiplicity	Coupling Constant (J, Hz)	Integration
Phenyl-H	7.30 - 7.45	Multiplet	-	5H
Methine-H (Cα-H)	~ 3.60	Multiplet	~6.5	1H
Methylene-H (Cβ-H)	~ 2.90	Multiplet	-	2H
Methyl-H (Cγ-H_3)	~ 1.28	Doublet	~6.5	3H
N-Ethyl-H (CD_2CD_3)	Absent	-	-	0H

Table 1: Predicted ^{1}H NMR data for **(R)-N-Ethyl Amphetamine-d5 Hydrochloride** in D_2O. Chemical shifts are based on data for the non-deuterated analogue and general amphetamine spectra.[1][2][3]

Predicted ^{13}C NMR Spectral Data

In the proton-decoupled ^{13}C NMR spectrum, all carbon atoms, including those in the deuterated ethyl group, will be visible. Carbons bonded to deuterium (C-D) typically appear as multiplets due to ^{13}C-^{1}D coupling and may have a slightly different chemical shift (isotope effect) compared to their protonated counterparts.

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Assignment	Predicted δ (ppm)	Description
Phenyl C (quaternary)	~ 137	Aromatic C-ipso
Phenyl CH	~ 129	Aromatic C-ortho/meta/para
Methine C (Cα)	~ 55	Aliphatic CH
N-Ethyl CH_2 (CD_2)	~ 45	Aliphatic CD_2 (multiplet)
Methylene C (Cβ)	~ 40	Aliphatic CH_2
Methyl C (Cγ)	~ 18	Aliphatic CH_3
N-Ethyl CH_3 (CD_3)	~ 12	Aliphatic CD_3 (multiplet)

Table 2: Predicted ^{13}C NMR data for **(R)-N-Ethyl Amphetamine-d5 Hydrochloride**. Shifts are estimated based on similar amphetamine structures.[4]

Section 2: Predicted Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is the gold standard for the confirmatory analysis and quantification of amphetamine-type stimulants in forensic and clinical settings.[5] The use of a deuterated internal standard like (R)-N-Ethyl Amphetamine-d5 HCl is crucial for accurate quantification by correcting for variations in sample preparation and instrument response.[5]

Rationale for Experimental Design

For GC-MS analysis of amphetamines, derivatization is often employed to improve chromatographic peak shape and thermal stability.[6][7] However, for simple identification, analysis of the free base after extraction is also common. The protocol described is for the underivatized free base, which provides a clear fragmentation pattern for structural confirmation. An alkaline liquid-liquid extraction is necessary to convert the hydrochloride salt to its volatile free base form.[8]

Experimental Protocol: GC-MS

- Sample Preparation:

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- Dissolve the hydrochloride salt in deionized water.
- Add a strong base (e.g., 1 M NaOH) to raise the pH > 10.
- Extract the resulting free base into an immiscible organic solvent (e.g., ethyl acetate or chloroform).[8]
- Carefully evaporate the organic layer to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in a small volume of a suitable solvent (e.g., methanol) for injection.

- GC Conditions:
  - Column: DB-1 MS (or equivalent), 30 m x 0.25 mm x 0.25 µm.[2]
  - Carrier Gas: Helium at 1 mL/min.[2]
  - Oven Program: Initial 100°C for 1 min, ramp to 300°C at 12°C/min, hold for 9 min.[2]
  - Injector: 280°C, Split mode (e.g., 20:1).[2]
- MS Conditions:
  - Ionization Mode: Electron Ionization (EI) at 70 eV.
  - Mass Scan Range: 30-550 amu.[2]
  - Source Temperature: 230°C.[2]

Predicted Mass Spectrum and Fragmentation

The mass spectrum is defined by the fragmentation of the molecule upon electron ionization. The primary fragmentation pathway for N-alkylated amphetamines is alpha-cleavage (cleavage of the C-C bond adjacent to the nitrogen atom).

For non-deuterated N-ethylamphetamine, this cleavage results in the loss of a benzyl radical (C_7H_7•, mass 91) to produce the nitrogen-containing fragment $[CH_3\text{-}CH\text{-}NH\text{-}CH_2\text{-}CH_3]^+$, which is the base peak at m/z 72.[3]

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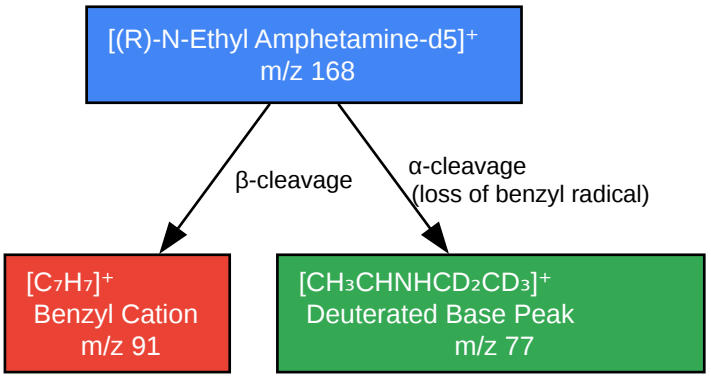
For the d5-labeled analogue, the deuterium atoms are on the ethyl group. The same alpha-cleavage will occur, but the resulting fragment now contains the d5-ethyl group: $[CH_3\text{-}CH\text{-}NH\text{-}CD_2\text{-}CD_3]^+$. This fragment will therefore have a mass-to-charge ratio of m/z 77. This 5-unit mass shift is the diagnostic feature confirming the isotopic labeling.

Diagram: Predicted Mass Spectral Fragmentation



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Caption: Predicted EI fragmentation of (R)-N-Ethyl Amphetamine-d5.

Predicted m/z	Proposed Fragment Ion	Comments
168	$[C_{11}H_{12}D_5N]^+$	Molecular Ion (M^+)
91	$[C_7H_7]^+$	Benzyl cation, from cleavage of Cα-Cβ bond.
77	$[C_4H_5D_5N]^+$	Base Peak. Result of alpha-cleavage, loss of benzyl radical. Diagnostic for d5-ethyl labeling.

Table 3: Predicted key fragment ions for (R)-N-Ethyl Amphetamine-d5 in EI-MS.

Conclusion

The structural confirmation of **(R)-N-Ethyl Amphetamine-d5 Hydrochloride** relies on a combined interpretation of NMR and MS data. The ^1H NMR spectrum is expected to confirm

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the amphetamine backbone while showing a complete absence of the N-ethyl proton signals. The mass spectrum provides definitive evidence of the isotopic labeling, with the characteristic base peak shifted by 5 mass units from m/z 72 to m/z 77. This guide provides the foundational protocols and expected data to enable researchers to confidently verify the identity, structure, and isotopic integrity of this critical analytical standard.

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- To cite this document: BenchChem. [Spectroscopic Characterization of (R)-N-Ethyl Amphetamine-d5 Hydrochloride: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15294339/docs#spectroscopic-characterization-of-r-n-ethyl-amphetamine-d5-hydrochloride-a-technical-guide]

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